

# The Industrial Versatility of 2,3-Dichloro-1-propanol: A Technical Guide

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## Compound of Interest

Compound Name: 2,3-Dichloro-1-propanol

Cat. No.: B139626

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Introduction: **2,3-Dichloro-1-propanol** (2,3-DCP), a chlorinated alcohol, is a pivotal chemical intermediate with a range of industrial applications. This technical guide provides an in-depth overview of its primary uses, synthesis methodologies, and key chemical data, tailored for professionals in research, development, and manufacturing. Its role as a precursor in the synthesis of high-value compounds, particularly epichlorohydrin, underscores its industrial significance.

## Core Industrial Applications

The predominant industrial application of **2,3-dichloro-1-propanol** lies in its role as a key intermediate in the production of epichlorohydrin, a vital component in the manufacture of epoxy resins, synthetic glycerol, and various other polymers.<sup>[1][2][3]</sup> Additionally, it finds utility as a solvent for certain materials and as a building block in other chemical syntheses.

## Precursor to Epichlorohydrin

The conversion of **2,3-dichloro-1-propanol** to epichlorohydrin is achieved through a dehydrochlorination reaction, typically in the presence of a base such as sodium hydroxide.<sup>[4]</sup> <sup>[5][6]</sup> This reaction is a cornerstone of many industrial processes for producing epichlorohydrin, a globally significant commodity chemical. The reaction kinetics have been studied, revealing that the dehydrochlorination of **2,3-dichloro-1-propanol** is less reactive than its isomer, 1,3-

dichloro-2-propanol.[4][5] The reaction is first order with respect to the hydroxyl ion concentration and second order with respect to the dichloropropanol concentration.[4][5]

## Solvent Applications

**2,3-Dichloro-1-propanol** is utilized as a solvent for hard resins and nitrocellulose.[7][8] It also serves as a cement for celluloid and a binder for watercolors.[7][8][9] Its physical properties, including its liquid state at room temperature and its relatively high boiling point, contribute to its suitability for these applications.

## Other Chemical Syntheses

While the synthesis of epichlorohydrin is its primary use, **2,3-dichloro-1-propanol** can also be a precursor in the synthesis of other organic compounds. However, its direct application in the pharmaceutical and agrochemical industries is less prominent than its isomer, 1,3-dichloro-2-propanol.[10][11] The presence of two chlorine atoms and a hydroxyl group provides reactive sites for various chemical transformations.

## Synthesis of 2,3-Dichloro-1-propanol

Industrially, **2,3-dichloro-1-propanol** is primarily synthesized via two main routes: the chlorination of allyl alcohol and the hydrochlorination of glycerol.

### From Allyl Alcohol

The chlorination of allyl alcohol in a highly concentrated aqueous solution of hydrochloric acid is a common method for producing **2,3-dichloro-1-propanol**.[12][13] This process can achieve high yields, with some patented methods reporting yields of over 90%.[13][14] The reaction is typically carried out at low temperatures.

### From Glycerol

With the increasing availability of glycerol as a byproduct of biodiesel production, its conversion to dichloropropanols has become an economically attractive route.[15][16][17] The process involves the reaction of glycerol with a chlorinating agent, such as hydrogen chloride, often in the presence of a catalyst like a carboxylic acid.[18][19][20] This method can produce a mixture of dichloropropanol isomers.

## Quantitative Data

The following tables summarize key quantitative data for **2,3-dichloro-1-propanol**.

Table 1: Physical and Chemical Properties of **2,3-Dichloro-1-propanol**

Property	Value	Reference
CAS Number	616-23-9	<a href="#">[21]</a> <a href="#">[22]</a>
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub> O	<a href="#">[21]</a> <a href="#">[23]</a>
Molecular Weight	128.99 g/mol	<a href="#">[21]</a> <a href="#">[23]</a>
Appearance	Clear, colorless to slightly yellow liquid	<a href="#">[9]</a>
Density	1.360 g/mL at 20 °C	<a href="#">[9]</a>
Boiling Point	182 °C	<a href="#">[9]</a>
Melting Point	-29.15 °C	<a href="#">[9]</a>
Flash Point	93 °C	<a href="#">[9]</a>
Solubility in Water	1-10 g/L	<a href="#">[9]</a>
Refractive Index	1.4835-1.4855	<a href="#">[9]</a>

Table 2: Typical Reaction Conditions for the Synthesis of Dichloropropanol from Glycerol

Parameter	Value	Reference
Reactant	Glycerol, Hydrogen Chloride	<a href="#">[19]</a>
Catalyst	Acetic Acid or Adipic Acid	<a href="#">[19]</a>
Molar Ratio (Glycerol:HCl)	1:4 (with adipic acid)	<a href="#">[19]</a>
Catalyst Loading	10% (adipic acid)	<a href="#">[19]</a>
Reaction Temperature	105 °C	<a href="#">[19]</a>
Reaction Time	10 hours	<a href="#">[19]</a>
Yield of Dichloropropanol	88.2%	<a href="#">[19]</a>

Table 3: Optimized Conditions for Epichlorohydrin Synthesis from Dichloropropanols

Parameter	Value	Reference
Reactants	Dichloropropanol (DCP), Sodium Hydroxide (NaOH)	<a href="#">[4]</a>
Molar Ratio (NaOH:DCP)	1.05:1	<a href="#">[4]</a>
NaOH Concentration	20% (mass fraction)	<a href="#">[4]</a>
Reaction Temperature	50 °C	<a href="#">[4]</a>
Residence Time	15 seconds	<a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols are crucial for the replication and development of synthetic processes. The following sections provide outlines for key laboratory-scale syntheses.

### Synthesis of Dichloropropanol from Glycerol

**Objective:** To synthesize a mixture of dichloropropanols from glycerol and hydrogen chloride.

**Materials:**

- Glycerol (99.5%)
- Acetic acid
- Hydrogen chloride gas
- Jacketed glass reactor with reflux condenser
- Mechanical stirrer
- Oil bath with thermostat
- Pressure-regulating system for HCl gas

**Procedure:**

- Charge the jacketed glass reactor with 3.29 moles of glycerol and 0.124 moles of acetic acid.  
[\[24\]](#)
- Heat the mixture to 105 °C using the oil bath.  
[\[24\]](#)
- Introduce hydrogen chloride gas into the reactor over 5.5 hours, maintaining a pressure of 1.3 bar and a stirring speed of 500 rpm.  
[\[24\]](#)
- Continuously remove and collect the water formed during the reaction.  
[\[24\]](#)
- After the reaction is complete, cool the mixture and analyze the product composition using gas chromatography.

## Synthesis of Epichlorohydrin from Dichloropropanol

**Objective:** To synthesize epichlorohydrin via the dehydrochlorination of a dichloropropanol mixture.

**Materials:**

- Glycerol  $\alpha,\gamma$ -dichlorohydrin (a mixture of 1,3- and 2,3-isomers)
- Anhydrous ether

- Finely powdered sodium hydroxide
- Three-necked flask equipped with a mechanical stirrer, reflux condenser, and a powder addition funnel
- Water bath

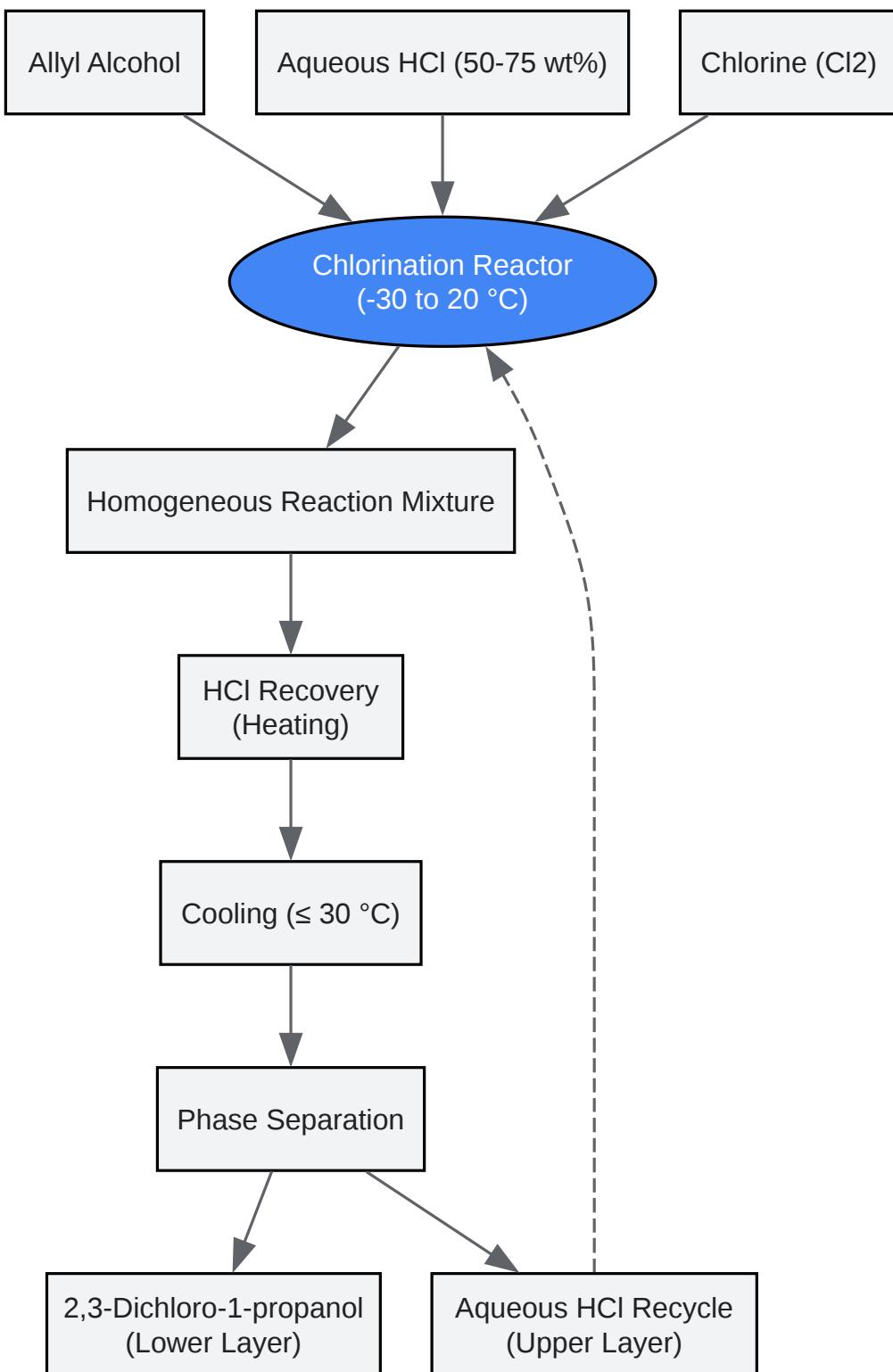
Procedure:

- In the three-necked flask, prepare a solution of 1290 g (10 moles) of glycerol  $\alpha,\gamma$ -dichlorohydrin in 1 liter of anhydrous ether.[1]
- Surround the flask with a cold-water bath to maintain a temperature of 25-30 °C.[1]
- With continuous stirring, add 440 g (11 moles) of finely powdered sodium hydroxide in small portions over approximately 20 minutes.[1]
- After the addition is complete, replace the cold water with a water bath heated to 40-45 °C and gently boil the mixture with stirring for four hours.[1]
- After cooling, filter the reaction mixture to remove the sodium chloride and excess sodium hydroxide.
- Wash the solid residue with two 200 cc portions of dry ether.[1]
- Combine the ether filtrates and distill from a water bath at 46-60 °C to remove the ether.[1]
- Fractionally distill the residue to collect the pure epichlorohydrin fraction boiling at 115-117 °C.[1] The reported yield is 76-81% of the theoretical amount.[1]

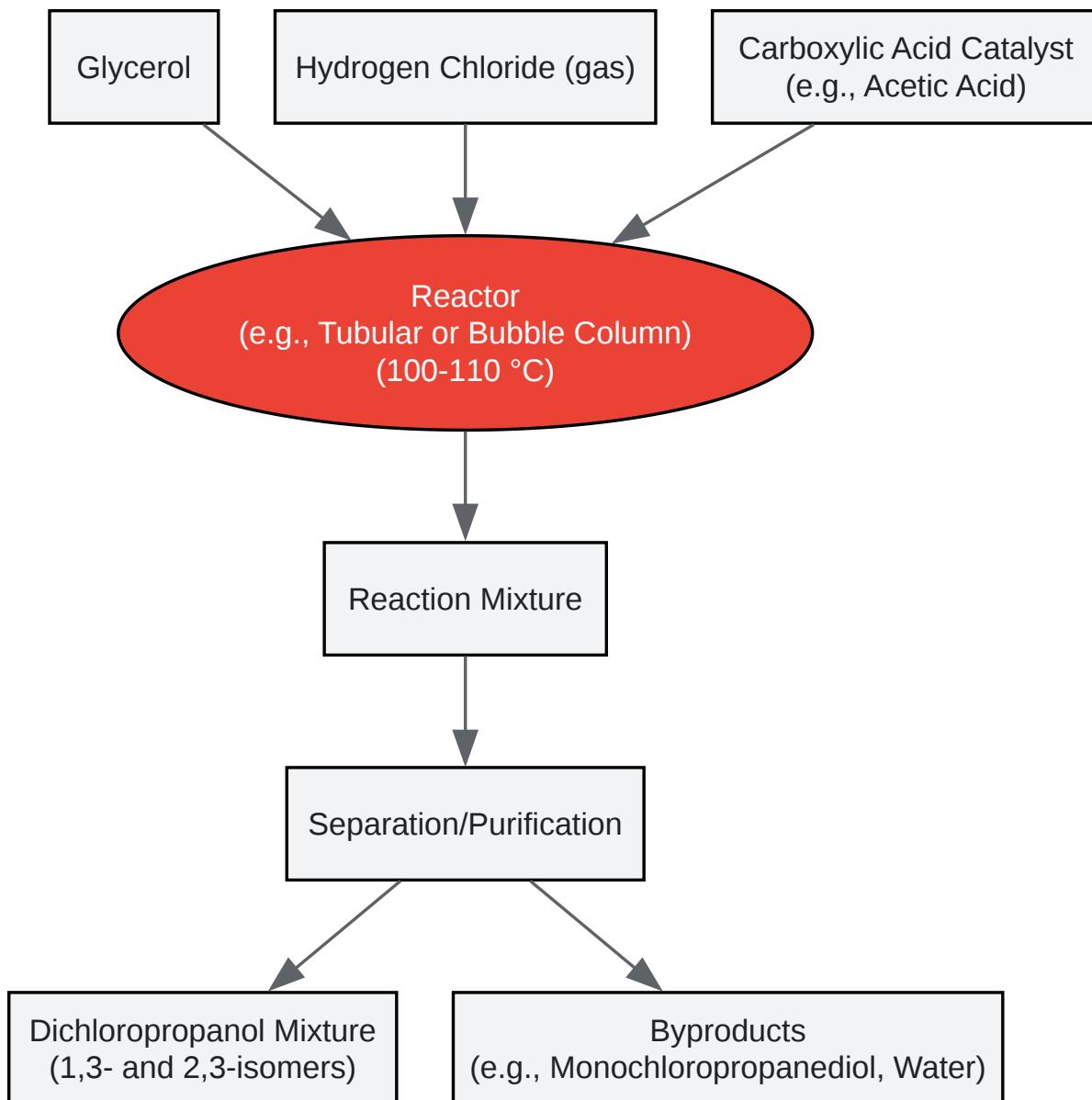
## Process Visualizations

The following diagrams illustrate the key synthesis pathways and logical relationships in the industrial application of **2,3-dichloro-1-propanol**.

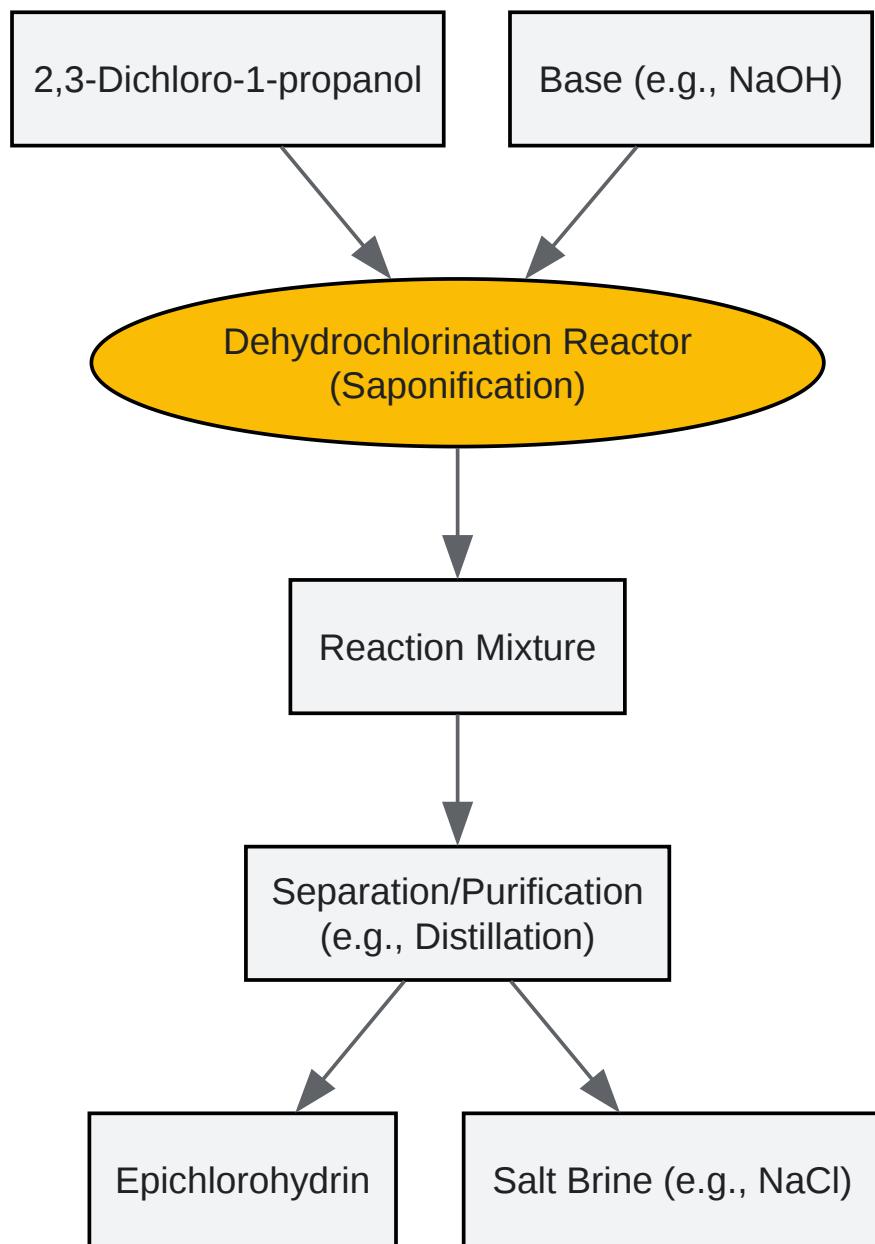
## Synthesis of 2,3-Dichloro-1-propanol from Allyl Alcohol

[Click to download full resolution via product page](#)**Fig. 1:** Synthesis of **2,3-Dichloro-1-propanol** from Allyl Alcohol.

### Synthesis of Dichloropropanol from Glycerol



## Industrial Production of Epichlorohydrin



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